Nicotinic Acid-d1 stability in different solvents

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Compound of Interest

Compound Name:	*Nicotinic Acid-d1*
CAS No.:	*116975-14-5*
Cat. No.:	*B564994*

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technical support center with troubleshooting guides and FAQs. These should be in a question-and-answer format and directly address specific issues users might encounter during their experiments. Audience: Researchers, scientists, and drug development professionals. Core Requirements: PART 1: CORE DIRECTIVE (Autonomy): You have full editorial control to structure this guide. Do NOT follow a rigid pre-set a template. Instead, analyze the specific nature of the {Topic} and design a structure that best tells the in-depth technical guide PART 2: SCIENTIFIC INTEGRITY & LOGIC (E-E-A-T) As a Senior Application Scientist, you must synthesize technical accuracy with field-proven insights. Your narrative should follow these three pillars: Expertise & Experience: Do not just list steps; explain the causality behind experimental choices. Trustworthiness: Every protocol described must be a self-validating system. Authoritative Grounding & Comprehensive References: In-Text Citations: You must cite and link to authoritative sources to support key mechanistic claims or protocol standards within the body text. Reference List Output: At the very end of the content, you are REQUIRED to generate a complete "References" section. Consolidate all sources cited into a numbered list including the Title, Source, and a valid, clickable URL for verification. Link Integrity: Use real, verified URLs provided by the grounding tool. A working landing page is prioritized over a potentially broken deep link. PART 3: VISUALIZATION & FORMATTING Data Presentation: Summarize all quantitative data into clearly structured tables for easy comparison. Experimental Protocols: Provide detailed, step-by-step methodologies for all key

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experiments/workflows cited. Mandatory Visualization: Create a diagram for all described signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language). Enclose all DOT scripts within a dot code block. Provide a brief, descriptive caption directly below each generated diagram (Within 100 characters). Diagram Specifications: Max Width: 760px. Color Contrast Rule: Ensure sufficient contrast between arrow/symbol colors and their background. Avoid using the same color for foreground elements. Node Text Contrast Rule (Critical): Text color (fontcolor) must be explicitly set to have high contrast against the node's background (fillcolor). Color Palette: #4285F4, #EA4335, #FBBC05, #34A853, #FFFFFF, #F1F3F4, #202124, #5F6368. ## Technical Support Center: Stability of **Nicotinic Acid-d1** in Solution

The use of stable isotope-labeled internal standards is a cornerstone of accurate quantification in mass spectrometry-based bioanalysis. **Nicotinic Acid-d1**, as a deuterated analog of nicotinic acid (Niacin, Vitamin B3), is frequently employed to correct for matrix effects and variability in sample processing. However, the reliability of any quantitative data is fundamentally dependent on the stability and isotopic integrity of the internal standard in solution. This technical guide provides a comprehensive overview of the factors influencing the stability of **Nicotinic Acid-d1** in various solvents, offering troubleshooting advice and validated protocols to ensure the fidelity of your experimental results.

Part 1: Frequently Asked Questions (FAQs)

This section addresses common queries regarding the handling and stability of **Nicotinic Acid-d1**.

Q1: What is the general stability of **Nicotinic Acid-d1** in its solid form?

Nicotinic acid and its deuterated analogs are highly stable as dry solids.[1] When stored in a cool, dark, and dry place, the solid form is not prone to significant degradation.[2] However, it is crucial to minimize exposure to atmospheric moisture, as the compound can be hygroscopic.

Q2: Which solvents are recommended for preparing **Nicotinic Acid-d1** stock solutions?

The choice of solvent depends on the intended application and desired concentration. Nicotinic acid is soluble in a range of solvents. For high solubility, dimethyl sulfoxide (DMSO) is an excellent choice.[3] Methanol and ethanol are also suitable options.[4] For aqueous

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applications, water can be used, but pH should be considered to enhance solubility.[5] It is advisable to use a high-purity, aprotic solvent for preparing stock solutions for long-term storage to minimize the risk of hydrogen-deuterium (H/D) exchange.[3]

Q3: What is the expected stability of **Nicotinic Acid-d1** in aqueous solutions?

Nicotinic acid is generally stable in aqueous solutions, with its stability being influenced by pH.[1] At neutral pH and stored at 4°C, solutions of related compounds have shown stability for about a week.[6] However, for quantitative applications requiring high accuracy, it is recommended to prepare fresh aqueous solutions or conduct periodic stability checks.

Q4: How does pH affect the stability of **Nicotinic Acid-d1** in aqueous solutions?

The pH of an aqueous solution is a critical factor. Nicotinic acid's solubility is pH-dependent, as it can exist in protonated, neutral, and deprotonated forms.[5] While generally stable across a range of pH values, extreme acidic or alkaline conditions can promote degradation.[7][8] For instance, the degradation of related nicotinic acid esters is catalyzed by hydroxide ions, indicating that alkaline conditions may be more detrimental.

Q5: Is **Nicotinic Acid-d1** susceptible to H/D exchange in solution?

Yes, particularly in protic solvents (e.g., water, methanol). The deuterium atom on the carboxylic acid group is a labile deuteron and can readily exchange with protons from the solvent.[7] This exchange is catalyzed by both acid and base. The rate of exchange is generally lowest between pH 2 and 3.[7] For applications where isotopic purity is paramount, it is best to prepare stock solutions in aprotic solvents like acetonitrile or DMSO and minimize the time the deuterated standard spends in protic solutions before analysis.

Q6: What is the stability of **Nicotinic Acid-d1** in common organic solvents like DMSO, methanol, and acetonitrile?

While specific long-term stability data for **Nicotinic Acid-d1** in these solvents is not extensively published, general principles for storing deuterated standards apply. In aprotic solvents like DMSO and acetonitrile, the risk of H/D exchange is significantly lower than in protic solvents like methanol. For long-term storage, DMSO and acetonitrile are preferred. If methanol is used, it should be of high purity and stored under anhydrous conditions. It is recommended to store

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stock solutions at low temperatures (e.g., -20°C or -80°C) to minimize any potential degradation.[3][9]

Q7: How should I store my **Nicotinic Acid-d1** solutions to ensure long-term stability?

For optimal long-term stability, stock solutions of **Nicotinic Acid-d1** should be prepared in a high-purity, aprotic solvent such as DMSO or acetonitrile.[3] These solutions should be stored in tightly sealed, amber vials at -20°C or -80°C to protect from light and prevent solvent evaporation.[9] It is also good practice to prepare smaller aliquots to avoid repeated freeze-thaw cycles.[9]

Q8: Are there any known degradation products of **Nicotinic Acid-d1**?

The primary degradation pathways for nicotinic acid and its derivatives involve modifications to the carboxylic acid group or the pyridine ring. One common degradation product of nicotinic acid esters is nicotinic acid itself, formed through hydrolysis.[10] Under forced degradation conditions (e.g., strong acid, base, oxidation, photolysis), various degradation products can be formed.[7][8]

Q9: How can I check the stability of my **Nicotinic Acid-d1** solution?

The stability of a **Nicotinic Acid-d1** solution can be assessed using a stability-indicating analytical method, typically a validated HPLC or LC-MS method. This involves comparing the peak area or concentration of the standard in a freshly prepared solution to that of a stored solution over time.[7][8] To check for H/D exchange, high-resolution mass spectrometry can be used to monitor any changes in the isotopic distribution of the molecule.

Part 2: Troubleshooting Guide

Problem: Inconsistent quantitative results using a **Nicotinic Acid-d1** internal standard.

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Potential Cause	Troubleshooting Action
Degradation of the internal standard.	Prepare a fresh stock solution of Nicotinic Acid-d1 and re-analyze the samples. Compare the results with those obtained using the old stock solution. If a significant difference is observed, the old stock solution has likely degraded.
H/D back-exchange.	If using a protic solvent for your stock or working solutions, consider preparing fresh solutions in an aprotic solvent like acetonitrile or DMSO. Minimize the time the internal standard is in a protic environment before analysis. Analyze the isotopic purity of your standard solution using high-resolution mass spectrometry.
Inconsistent spiking of the internal standard.	Review your sample preparation protocol to ensure consistent and accurate addition of the internal standard to all samples, standards, and quality controls.
Matrix effects.	While deuterated standards are used to mitigate matrix effects, significant variations in the matrix composition between samples can still lead to inconsistencies. Ensure that your calibration standards and quality controls are prepared in a matrix that closely matches your study samples.

Problem: Suspected degradation of the **Nicotinic Acid-d1** stock solution.

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Indicator	Verification and Action
Visible changes in the solution (e.g., color change, precipitation).	Discard the solution immediately and prepare a fresh one.
Appearance of new peaks in the chromatogram.	Use a stability-indicating HPLC or LC-MS method to analyze the solution. The presence of new peaks that are not in a freshly prepared standard indicates degradation.
Decrease in the peak area of the internal standard over time.	Perform a short-term stability study by analyzing the solution at different time points and comparing the peak area to a time-zero measurement. A consistent decrease in peak area suggests degradation.

Problem: Concerns about back-exchange (D to H) in protic solvents.

Scenario	Preventative Measures and Solutions
Stock solution prepared in methanol or water.	For long-term storage, prepare stock solutions in aprotic solvents like acetonitrile or DMSO. If an aqueous stock is necessary, prepare it fresh before each use.
Sample processing involves prolonged exposure to aqueous buffers.	Minimize the incubation time in aqueous buffers. If possible, perform extraction steps promptly after the addition of the internal standard.
Uncertainty about the isotopic purity of the working solution.	Analyze the working solution by high-resolution mass spectrometry to confirm the isotopic distribution. Compare this to the certificate of analysis of the solid material.

Part 3: Experimental Protocols & Methodologies

Protocol for Preparing a Stock Solution of **Nicotinic Acid-d1**

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Objective: To prepare a stable, high-concentration stock solution of **Nicotinic Acid-d1**.

Materials:

- **Nicotinic Acid-d1** (solid)
- High-purity, anhydrous DMSO or acetonitrile
- Calibrated analytical balance
- Class A volumetric flask
- Amber glass vials with PTFE-lined caps

Procedure:

- Allow the container of solid **Nicotinic Acid-d1** to equilibrate to room temperature before opening to prevent condensation.
- Accurately weigh the desired amount of **Nicotinic Acid-d1** using a calibrated analytical balance.
- Quantitatively transfer the weighed solid to a Class A volumetric flask.
- Add a small amount of the chosen solvent (DMSO or acetonitrile) to dissolve the solid.
- Once dissolved, bring the solution to the final volume with the solvent.
- Cap the flask and mix thoroughly by inversion.
- Transfer the stock solution into amber glass vials in appropriate aliquots to avoid multiple freeze-thaw cycles.
- Store the vials at -20°C or -80°C.

Protocol for a Short-Term Stability Study of **Nicotinic Acid-d1** in a Chosen Solvent

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Objective: To assess the stability of a **Nicotinic Acid-d1** working solution over a typical experimental timeframe.

Materials:

- Prepared **Nicotinic Acid-d1** working solution
- Validated HPLC or LC-MS system
- Appropriate mobile phases and column

Procedure:

- At time zero (T0), analyze the freshly prepared **Nicotinic Acid-d1** working solution in triplicate to establish a baseline peak area or concentration.
- Store the working solution under the conditions that will be used during the experiment (e.g., room temperature on the benchtop, or 4°C in an autosampler).
- At specified time points (e.g., 2, 4, 8, 24 hours), re-analyze the solution in triplicate.
- Calculate the mean peak area or concentration at each time point.
- Compare the mean values at each time point to the T0 value. The solution is considered stable if the results are within a predefined acceptance criterion (e.g., ±15% of the initial value).[3]

Protocol for Monitoring Isotopic Purity (H/D Exchange) by LC-MS

Objective: To determine if H/D exchange is occurring in a solution of **Nicotinic Acid-d1**.

Materials:

- **Nicotinic Acid-d1** solution to be tested
- High-resolution LC-MS system (e.g., Q-TOF or Orbitrap)

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- Appropriate mobile phases and column

Procedure:

- Infuse the **Nicotinic Acid-d1** solution directly into the mass spectrometer or analyze it via LC-MS.
- Acquire a high-resolution mass spectrum of the molecular ion.
- Examine the isotopic distribution of the molecular ion peak.
- Compare the observed isotopic pattern to the theoretical pattern for **Nicotinic Acid-d1**.
- Any significant increase in the intensity of the M+0 peak (corresponding to the non-deuterated nicotinic acid) relative to the M+1 peak (**Nicotinic Acid-d1**) over time indicates H/D exchange.

Part 4: Data Presentation & Visualizations

Table 1: Solubility of Nicotinic Acid in Various Solvents

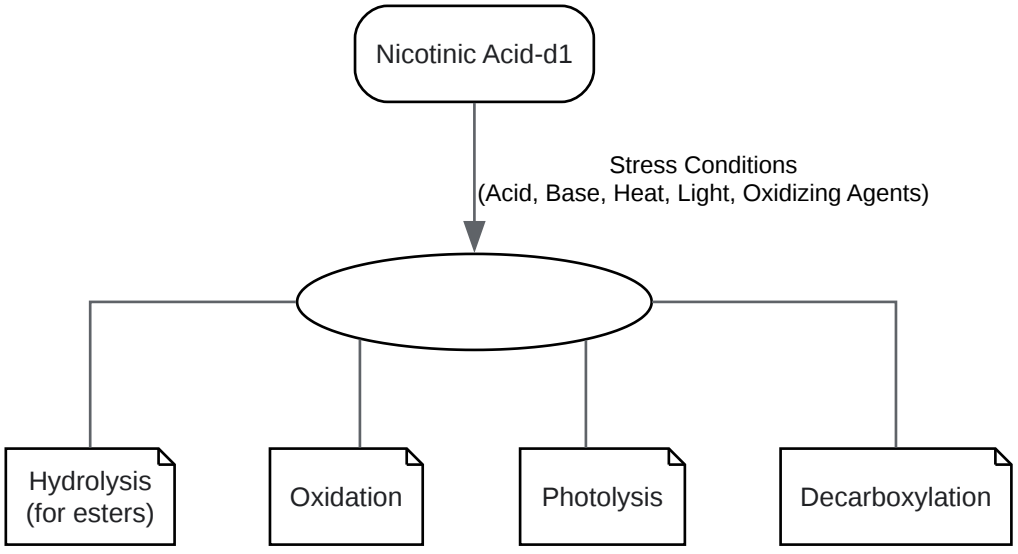
Solvent	Solubility	Reference
Water	Highly soluble (approx. 1g in 1.5 mL at room temp)	[5]
Ethanol	Soluble	[5]
Methanol	Soluble	[5]
Dimethyl Sulfoxide (DMSO)	Soluble (approx. 1 mg/mL)	[3]
Dimethyl Formamide	Soluble (approx. 1 mg/mL)	
Acetone	Soluble	[3]
Acetonitrile	Lower solubility	[3]
Diethyl Ether	Lower solubility	[3]

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Table 2: Recommended Storage Conditions for Nicotinic Acid-d1 Solutions

Storage Type	Temperature	Solvent	Duration	Key Considerations	Reference
Long-Term	-20°C or -80°C	Aprotic (DMSO, Acetonitrile)	Months to Years	Use amber vials, aliquot to avoid freeze-thaw cycles.	[3][9]
Short-Term	2-8°C	Aprotic or Protic	Days to Weeks	Protect from light, ensure container is well-sealed.	[4]
Bench-Top (Working Solution)	Room Temperature	Aprotic or Protic	Hours	Prepare fresh daily if in protic solvent.	[6]

Diagram 1: Potential Degradation Pathway of Nicotinic Acid

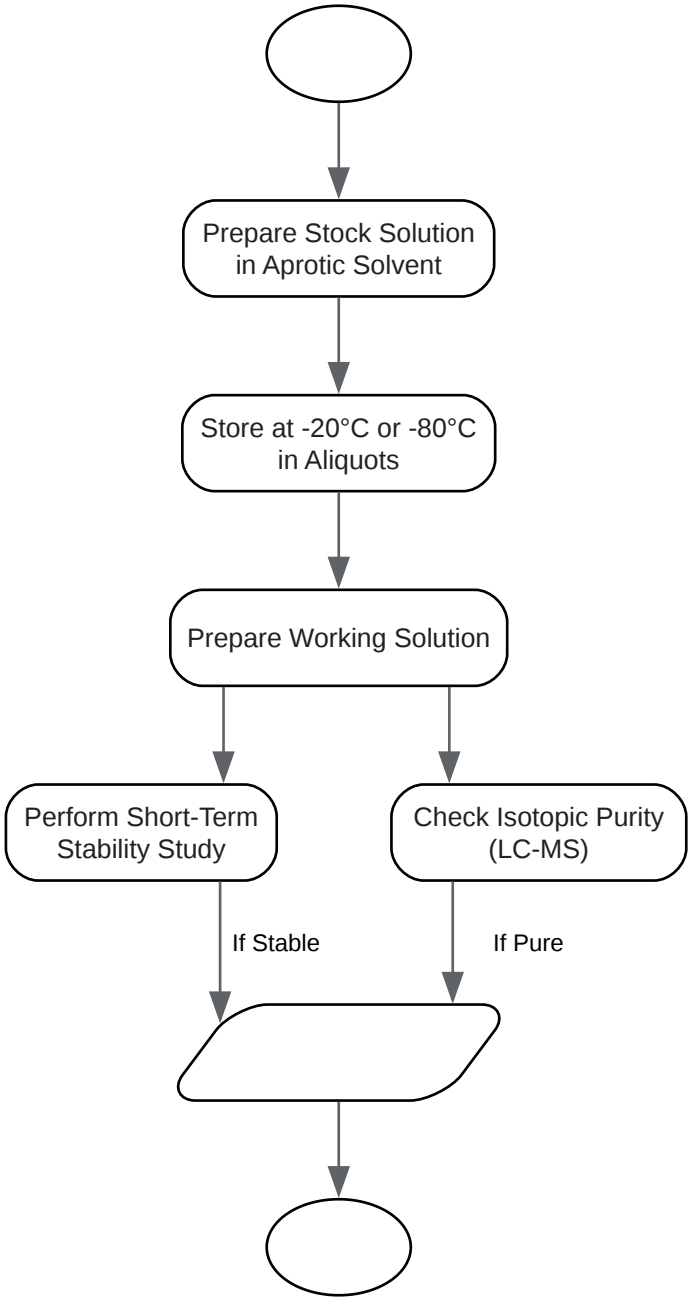


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Caption: Potential degradation pathways of **Nicotinic Acid-d1** under various stress conditions.

Diagram 2: Workflow for Preparation and Stability Verification of **Nicotinic Acid-d1** Standard



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Caption: Recommended workflow for the preparation and verification of **Nicotinic Acid-d1** standards.

Part 5: References

- Stability Indicating HPLC Method for Simultaneous Estimation of Nicotinamide and Salicylic Acid. (2023). International Journal of Pharmacy Research & Technology (IJPRT). [Link]
- Niacin. (n.d.). Solubility of Things. [Link]
- Stable isotopically labeled internal standards in quantitative bioanalysis using liquid chromatography/mass spectrometry: Necessity or not? (2004). Journal of Pharmaceutical and Biomedical Analysis. [Link]
- Tashtoush, B. M., et al. (2007). Analysis and stability study of myristyl nicotinate in dermatological preparations by high-performance liquid chromatography. Journal of Pharmaceutical and Biomedical Analysis. [Link]
- Simultaneous determination of niacin, niacinamide and nicotinuric acid in human plasma. (n.d.). Bevital. [Link]
- Determination of Nicotinic Acid in Pharmaceutical Products. (1951). Journal of the American Pharmaceutical Association. [Link]
- Stability Indicating RP-HPLC Method for Simultaneous Determination of Atorvastatin and Nicotinic Acid from Their Combined Dosage Form. (2016). ResearchGate. [Link]
- What is the storage conditions and protocol for deuterated standards of organic compounds? (2017). ResearchGate. [Link]
- [Reader Insights] The Selection of Internal Standards in the Absence of Isotopes. (2023). WelchLab. [Link]
- Development and Validation of RP- HPLC Method for Simultaneous Determination of Niacin (Extended Release) and Lovastatin in Oral. (2012). SciSpace. [Link]
- DETECTION AND ASSAY OF MEDICINAL NICOTINIC ACID UTILIZING ISOCRATIC HIGH PERFORMANCE LIQUID CHROMATOGRAPHY. (n.d.). Googleapis. [Link]

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- When Should an Internal Standard be Used? (2012). LCGC International. [Link]
- Shelf Lives of Common Chemical Reagents. (2020). OnePointe Solutions. [Link]
- Niacin (Vitamin B3) - A review of analytical methods for use in food. (n.d.). GOV.UK. [Link]
- Hydrogen/Deuterium Exchange in Ambrox Could Improve the Long-Term Scent and Shelf Life of Perfumes. (2023). ResearchGate. [Link]
- Chemical Segregation and Storage Table. (n.d.). ORS. [Link]

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- 1. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
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- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. ijprt.org [ijprt.org]
- 6. bevital.no [bevital.no]
- 7. Stability Indicating HPLC Method for Simultaneous Estimation of Nicotinamide and Salicylic Acid | International Journal of Pharmacy Research & Technology (IJPRT) [ijprt.org]
- 8. researchgate.net [researchgate.net]
- 9. documents.thermofisher.com [documents.thermofisher.com]
- 10. Analysis and stability study of myristyl nicotinate in dermatological preparations by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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